

Unable to Proceed: Clarification Required for "SG-209"

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Compound of Interest

Compound Name: SG-209

Cat. No.: B1681651

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A comprehensive search for the pharmacological profile of a compound designated "SG-209" has yielded ambiguous results, preventing the creation of the requested in-depth technical guide. While no specific agent with the "SG-209" identifier was found, the search revealed several distinct therapeutic agents and clinical trial identifiers that include the number "209".

The identified entities are:

- MS-209: A quinoline-based agent designed to reverse multidrug resistance in cancer cells. It has been studied for its ability to enhance the effectiveness of chemotherapy drugs like docetaxel in resistant tumors.[\[1\]](#)
- Nous-209 (NOUS-209): An investigational off-the-shelf cancer vaccine. This genetic vaccine is designed to target 209 specific frameshift peptide neoantigens found in tumors with deficient mismatch repair (dMMR) or high microsatellite instability (MSI-H).[\[2\]](#)[\[3\]](#)[\[4\]](#) It is currently in clinical trials, often in combination with immune checkpoint inhibitors like pembrolizumab.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- HY209: A synthesized form of sodium taurodeoxycholate. It acts as an agonist for the G-protein coupled receptor 19 (GPCR19) and is being investigated for its potential to inhibit inflammasome activation in conditions like sepsis.[\[6\]](#)
- CA209-7R9: This appears to be an identifier for a clinical trial involving the anti-PD-1 antibody Nivolumab.[\[7\]](#)

Given the distinct nature of these agents—ranging from a small molecule drug resistance reverser to a genetic cancer vaccine and a GPCR19 agonist—it is not possible to determine which, if any, is the subject of your request.

To proceed with generating the detailed technical guide, please provide clarification on the specific identity of "SG-209". Additional information, such as the compound's class, therapeutic area, or any associated research institutions, would be beneficial in identifying the correct agent and its pharmacological profile.

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References

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- 7. Current Clinical Trials [nccs.com.sg]
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